

An In-depth Technical Guide to 4,6-difluoro-5-methylpyrimidine

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Compound of Interest

Compound Name: 4,6-Difluoro-5-methylpyrimidine

Cat. No.: B579784

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Introduction

4,6-difluoro-5-methylpyrimidine is a fluorinated heterocyclic organic compound that holds significant interest within the fields of medicinal chemistry and drug development. The pyrimidine scaffold is a fundamental core structure in numerous biologically active molecules, including nucleobases, and its derivatization has led to the discovery of a wide range of therapeutic agents. The introduction of fluorine atoms into organic molecules can profoundly alter their physicochemical and biological properties, often leading to enhanced metabolic stability, increased binding affinity to target proteins, and improved pharmacokinetic profiles. This technical guide provides a comprehensive overview of the available data on **4,6-difluoro-5-methylpyrimidine**, including its chemical properties, and potential biological relevance.

Chemical and Physical Properties

The IUPAC name for the compound is **4,6-difluoro-5-methylpyrimidine**.^[1] It is identified by the CAS Number 18260-64-5.^[1] The compound has a molecular formula of C₅H₄F₂N₂ and a molecular weight of approximately 130.10 g/mol .

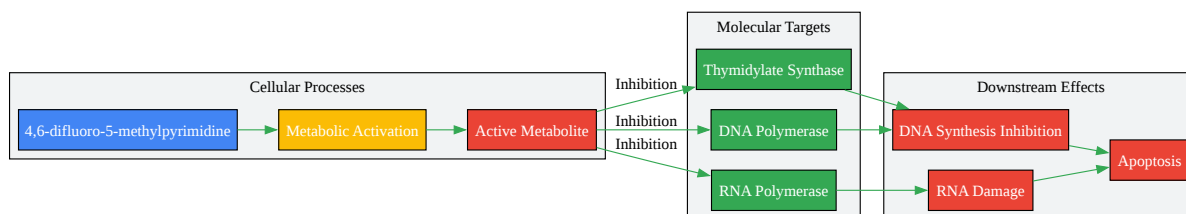
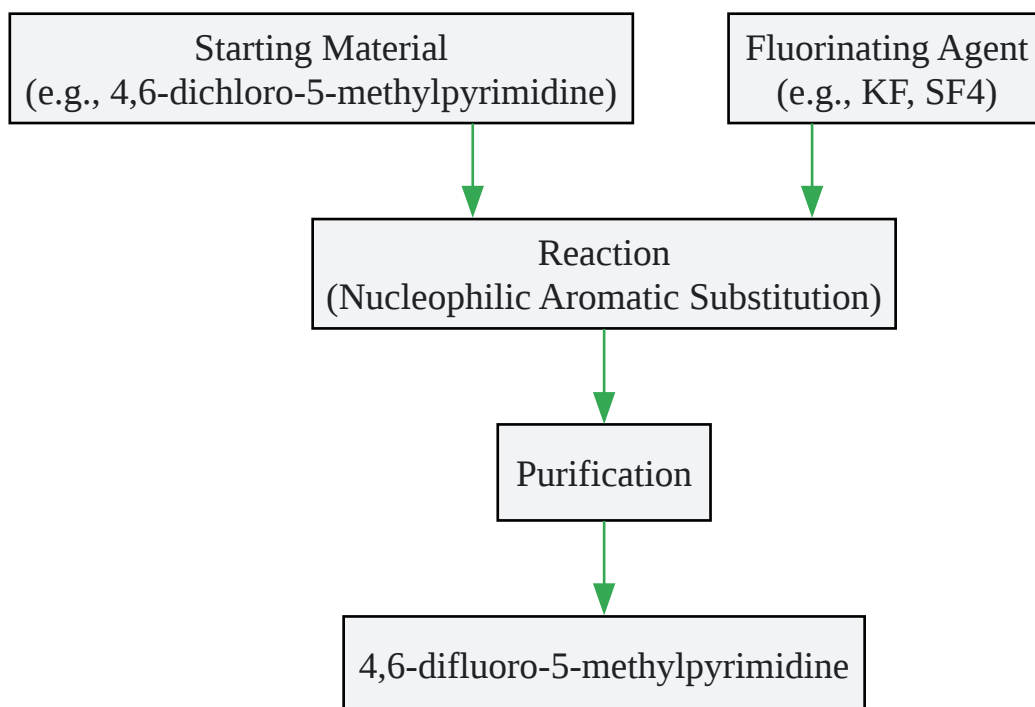
| Property | Value | Source |
|-------------------|---------------------------------|--------|
| IUPAC Name | 4,6-difluoro-5-methylpyrimidine | [1] |
| CAS Number | 18260-64-5 | [1] |
| Molecular Formula | C5H4F2N2 | [1] |
| Molecular Weight | ~130.10 g/mol | |
| Canonical SMILES | CC1=C(F)N=CN=C1F | |

Note: Experimental data on physical properties such as melting point, boiling point, and solubility for **4,6-difluoro-5-methylpyrimidine** are not readily available in the public domain. The data presented are based on information from chemical suppliers and databases.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **4,6-difluoro-5-methylpyrimidine** is not widely published, a general synthetic strategy can be inferred from the synthesis of analogous compounds, such as 4,6-dichloro-2-methylpyrimidine. A plausible synthetic workflow for **4,6-difluoro-5-methylpyrimidine** would likely involve the fluorination of a corresponding dichloro- or dihydroxy-pyrimidine precursor.

Hypothetical Synthesis Workflow:



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References

- 1. rsc.org [rsc.org]
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